

Applications of Phenoxypropanoic Acids in Agriculture: A Technical Guide Focused on Mecoprop

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(4-Methylphenoxy)propanoic acid

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A Senior Application Scientist's Guide for Researchers and Drug Development Professionals

Editorial Note: While the inquiry specified **3-(4-Methylphenoxy)propanoic acid**, a comprehensive review of scientific literature and agricultural databases reveals a notable absence of documented applications for this specific isomer in agriculture. However, the closely related phenoxypropanoic acid, Mecoprop (MCP), specifically the herbicidally active (R)-(+)-enantiomer Mecoprop-P, is a widely utilized and well-documented herbicide. This guide, therefore, focuses on Mecoprop as a representative and commercially significant member of this chemical class, providing the detailed application notes and protocols relevant to researchers in the field.

Introduction to Mecoprop: A Synthetic Auxin Herbicide

Mecoprop, chemically known as (RS)-2-(4-chloro-2-methylphenoxy)propanoic acid, is a selective, post-emergence herbicide belonging to the phenoxyalkanoic acid group.^[1] It is primarily used for the control of broadleaf weeds in various agricultural and turf settings.^{[2][3]} The herbicidal activity is almost exclusively attributed to the (R)-(+)-enantiomer, known as Mecoprop-P.^{[4][5]}

Chemical and Physical Properties

A thorough understanding of Mecoprop's properties is essential for its effective and safe application.

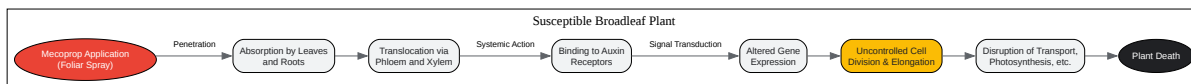
Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ ClO ₃	[6]
Molecular Weight	214.64 g/mol	[6]
Physical State	Colorless crystals	[6]
Melting Point	93-95 °C	[6]
Water Solubility	620 ppm	[1]
Vapor Pressure	1.2 x 10 ⁻⁵ mm Hg at 25°C	[6]
Chemical Family	Phenoxy acetic acid	[1]

Mechanism of Action: Mimicking Natural Plant Hormones

Mecoprop functions as a synthetic auxin, mimicking the action of the natural plant hormone indole-3-acetic acid (IAA).[3][7][8] This mimicry leads to a cascade of disruptive effects in susceptible broadleaf plants:

- **Uncontrolled Cell Division and Growth:** Mecoprop induces rapid and unsustainable cell division and elongation, leading to abnormal growth in the plant's vascular tissues.[7][9]
- **Disruption of Physiological Processes:** This uncontrolled growth exhausts the plant's energy reserves and disrupts essential processes such as photosynthesis, respiration, and nutrient transport.[7]
- **Visible Symptoms:** Symptoms of Mecoprop application include twisting and curling of stems and leaves (epinasty), followed by chlorosis, necrosis, and eventual plant death.[7]

The selectivity of Mecoprop arises from differences in translocation and metabolism between susceptible broadleaf weeds and tolerant grass species.[8]



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Caption: Mechanism of action of Mecoprop as a synthetic auxin herbicide.

Agricultural Applications and Protocols

Mecoprop is valued for its selective control of a wide range of broadleaf weeds in cereal crops and turfgrass.^{[9][10]}

Target Weeds

Mecoprop is effective against numerous annual and perennial broadleaf weeds.^{[10][11]}

Weed Species	Common Name	Susceptibility	Source
<i>Stellaria media</i>	Common Chickweed	Susceptible	^{[12][13]}
<i>Cerastium vulgatum</i>	Mouse-ear Chickweed	Susceptible	^{[12][13]}
<i>Plantago</i> spp.	Plantain	Susceptible	^{[12][13]}
<i>Trifolium</i> spp.	Clover	Susceptible	^{[12][13]}
<i>Ranunculus</i> spp.	Buttercup	Moderately Susceptible	^{[12][13]}
<i>Medicago lupulina</i>	Black Medick	Moderately Susceptible	^{[11][13]}
<i>Glechoma hederacea</i>	Creeping Charlie	Moderately Susceptible	^[13]

Application in Cereal Crops (Wheat, Barley, and Oats)

Protocol for Post-Emergence Broadleaf Weed Control in Cereals:

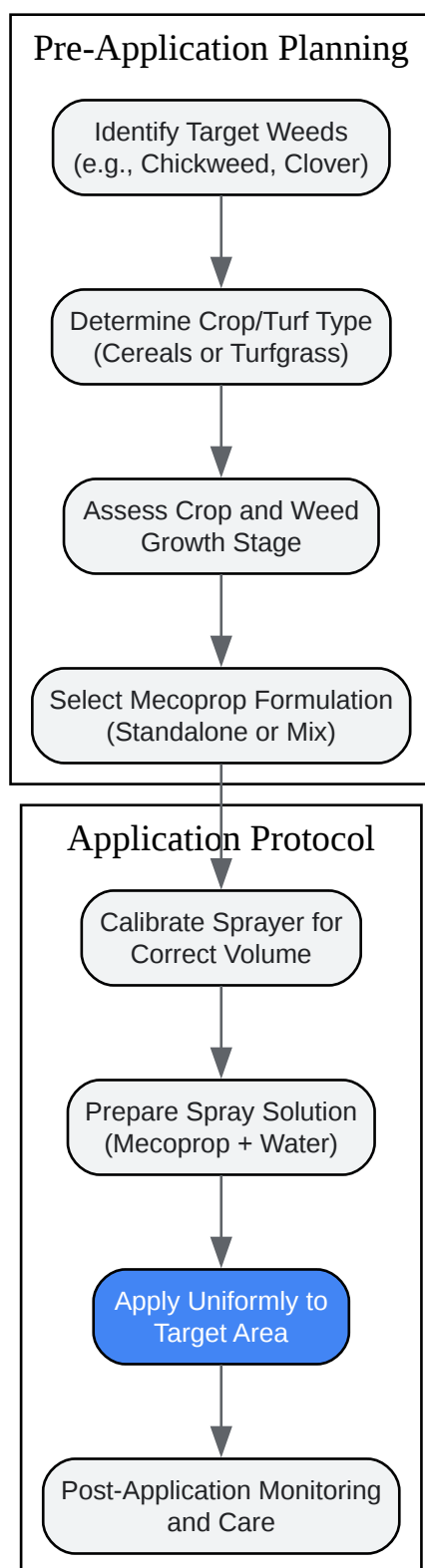
- Crop Stage: Apply Mecoprop when the cereal crop is between the 3-leaf expanded stage and the early flag leaf (shot blade) stage. The grain is typically 10-15 cm high at this time.[13]
- Weed Stage: For optimal results, apply when broadleaf weeds are young and actively growing, typically in the 2-4 leaf stage.[11][12][13]
- Application Rates:
 - For seedling weeds: 5.5 L/ha.[12][13]
 - For mature weeds: 7 L/ha.[12][13]
- Spray Volume: Use a spray volume of 200-300 L of water per hectare.[11][12][13]
- Tank Mixtures: Mecoprop is often formulated or tank-mixed with other herbicides like 2,4-D, MCPA, or dicamba to broaden the spectrum of weed control.[2][9]
- Precautions:
 - Do not spray on grain that is underseeded with legumes.[11][12][13]
 - Avoid application during very hot weather or drought conditions.[11]
 - A plant-back interval of 30 days is required for crops not listed on the product label.[12][13]

Application in Turfgrass

Protocol for Broadleaf Weed Control in Established Turf:

- Turf Species: Mecoprop can be used on various turfgrass species including Red fescue, Bluegrasses, Bentgrasses, and Ryegrasses.[13] It is considered safer on bentgrass than some other phenoxy herbicides.[1]
- Application Rates:
 - Seedling grasses (at least 2.5 cm high): 5.5 L/ha (60 mL/100 m²).[12]

- Established turf: 8.5 L/ha (90 mL/100 m²).[\[12\]](#)
- Spray Volume: Apply in 300 to 400 liters of water per hectare. For smaller areas, use the recommended rate in 10 L of water per 100 m².[\[13\]](#)
- Application Timing: Apply when weeds are actively growing.[\[13\]](#)
- Post-Application Care:
 - Do not water the turf for 24 hours after treatment.[\[11\]](#)[\[13\]](#)
 - It is recommended not to cut the grass for 3-4 days before or after spraying.[\[13\]](#)
- Frequency: For good turf management, a maximum of two applications per year is typically adequate, excluding spot treatments.[\[12\]](#)



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Caption: General workflow for the application of Mecoprop herbicide.

Safety and Environmental Considerations

Human Health

Mecoprop is classified as slightly toxic (EPA Toxicity Class III), with the signal word "Caution" on product labels.[9] Potential health effects from exposure include eye and skin irritation.[9] It is crucial to wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, long-sleeved shirts, long pants, and protective eyewear during handling and application.[12]

Environmental Fate

- **Soil:** Mecoprop has a moderate persistence in soil, with a half-life ranging from 3 to 21 days. [9] It is considered to have high mobility in soil, which may pose a risk of leaching into groundwater.[9][14]
- **Water:** The substance is harmful to aquatic organisms.[6] Care must be taken to avoid contamination of water bodies through runoff or spray drift.[12]
- **Non-Target Organisms:** Mecoprop is slightly toxic to birds and bees.[9] Applications should be made in a manner that minimizes exposure to non-target plants and wildlife.[12]

Resistance Management

Mecoprop is a Group 4 herbicide.[12] To mitigate the development of herbicide resistance, it is recommended to:

- Rotate the use of Mecoprop with herbicides from different groups that control the same weeds.[12]
- Utilize tank mixtures with herbicides from different groups where permitted.[12]
- Incorporate Integrated Pest Management (IPM) strategies, including cultural and biological control methods.[12]

Conclusion

While direct agricultural applications of **3-(4-Methylphenoxy)propanoic acid** are not documented, the closely related compound Mecoprop is a vital tool in modern agriculture for the selective control of broadleaf weeds. Its efficacy as a synthetic auxin herbicide, combined with a well-understood application protocol for various crops and turf, makes it a valuable asset for growers. Adherence to recommended application rates, timing, and safety precautions is paramount to ensure effective weed control while minimizing risks to human health and the environment. Continued research and adherence to resistance management strategies will be crucial for preserving the utility of Mecoprop and other phenoxy herbicides for future agricultural use.

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- To cite this document: BenchChem. [Applications of Phenoxypropanoic Acids in Agriculture: A Technical Guide Focused on Mecoprop]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b147150#applications-of-3-4-methylphenoxy-propanoic-acid-in-agriculture>]

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